

Diisobutyl Glutarate: A Technical Review for Scientific Applications

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Compound of Interest

Compound Name: *Diisobutyl glutarate*

Cat. No.: *B1615162*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Diisobutyl glutarate (DIBG) is a diester of glutaric acid and isobutanol, belonging to the broader class of aliphatic dicarboxylic acid esters. It is a colorless, high-boiling point liquid with low volatility. Primarily utilized as a plasticizer, solvent, and coalescing agent, DIBG is gaining attention as a potential replacement for some ortho-phthalate plasticizers due to a more favorable toxicological profile. This document provides a comprehensive technical overview of **diisobutyl glutarate**, consolidating available data on its chemical and physical properties, synthesis protocols, analytical methodologies, and safety information. The content is specifically curated for professionals in research, development, and pharmaceutical sciences who may consider this compound in their formulations.

Chemical and Physical Properties

Diisobutyl glutarate is recognized for its stability and compatibility with various polymers. Its fundamental properties are critical for predicting its behavior in different formulations and environments.^[1]

Table 1: Chemical Identifiers and Physical Properties of **Diisobutyl Glutarate**

Property	Value	Source
IUPAC Name	bis(2-methylpropyl) pentanedioate	[1]
Synonyms	Diisobutyl pentanedioate, Glutaric acid diisobutyl ester	[1]
CAS Number	71195-64-7	[1]
Molecular Formula	C13H24O4	[1]
Molecular Weight	244.33 g/mol	[1]
Boiling Point	258.22 - 267.02 °C (estimated)	[2]
Density	~0.974 g/cm ³ (predicted)	
Vapor Pressure	0.0175 mm Hg @ 25 °C (estimated)	[2]
Flash Point	~116.3 °C (estimated)	
Water Solubility	17.75 mg/L @ 25 °C (estimated)	[2]
Log Kow (Octanol-Water Partition Coefficient)	3.70 (estimated)	[2]

Synthesis of Diisobutyl Glutarate

The most common method for synthesizing **diisobutyl glutarate** is through Fischer-Speier esterification. This process involves the acid-catalyzed reaction of glutaric acid with an excess of isobutanol.

General Experimental Protocol: Fischer Esterification

This protocol is adapted from the synthesis of similar diesters and represents a standard laboratory procedure for producing **diisobutyl glutarate**.

Materials:

- Glutaric acid (1.0 equivalent)
- Isobutanol (2.5 - 3.0 equivalents)
- Acid catalyst (e.g., sulfuric acid or p-toluenesulfonic acid, 1-2 mol%)
- Toluene (as an azeotropic solvent)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

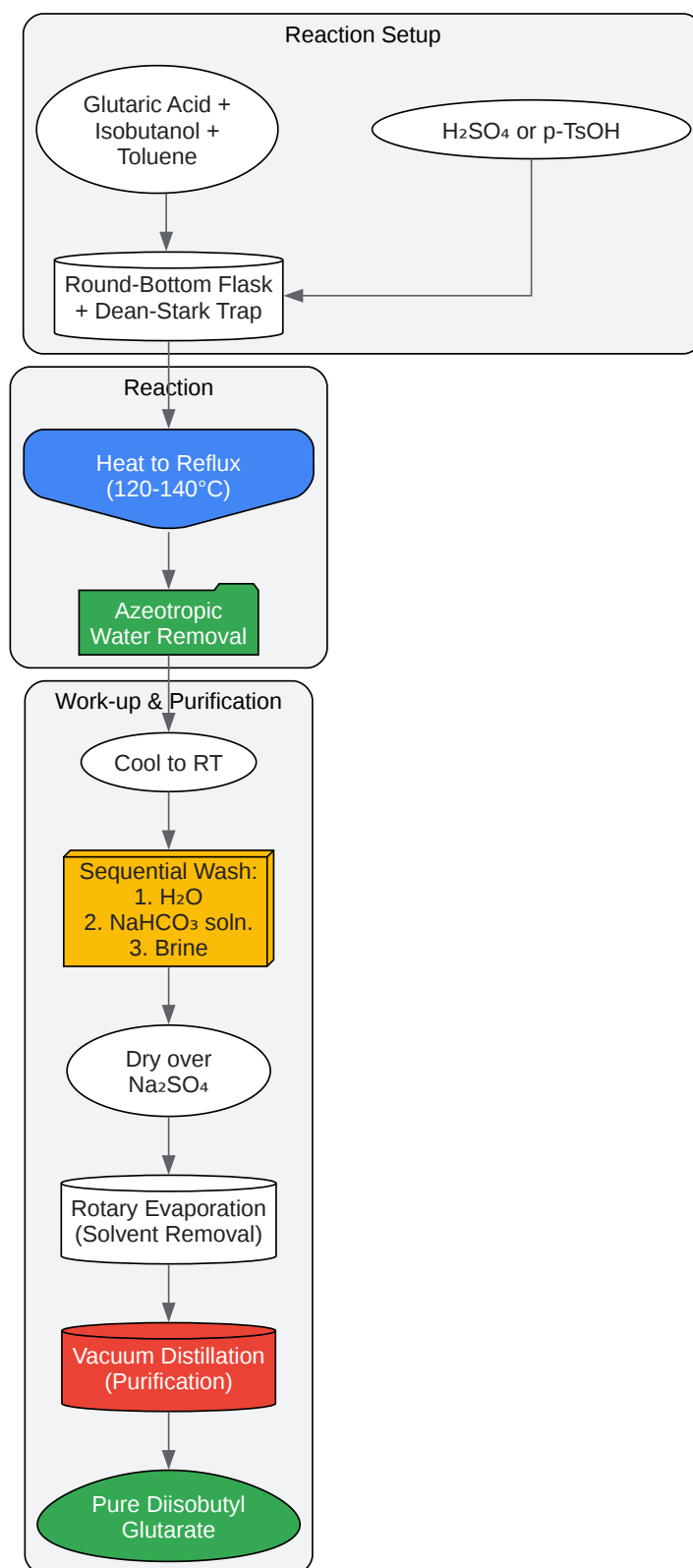
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirring
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: Combine glutaric acid, isobutanol, and toluene in a round-bottom flask equipped with a Dean-Stark trap and reflux condenser.
- Catalysis: Add the acid catalyst to the mixture.
- Reaction: Heat the mixture to reflux (typically 120-140 °C). Water produced during the reaction will be removed azeotropically and collected in the Dean-Stark trap.

- Monitoring: Continue the reaction until the theoretical amount of water is collected, or until analysis (e.g., TLC or GC) shows the consumption of the limiting reactant.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine. Caution: CO₂ evolution during bicarbonate wash can cause pressure buildup.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
- Purification:
 - Remove the toluene and excess isobutanol under reduced pressure using a rotary evaporator.
 - The crude **diisobutyl glutarate** can be further purified by vacuum distillation.

Synthesis Workflow Diagram



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Caption: Fischer esterification workflow for **diisobutyl glutarate** synthesis.

Applications and Performance

The primary application of **diisobutyl glutarate** is as a plasticizer for polymers, most notably polyvinyl chloride (PVC). Plasticizers are additives that increase the flexibility and durability of a material. Glutarate esters are considered effective plasticizers and are often blended with other dicarboxylate esters (adipates and succinates) to achieve specific properties.^[3]

Table 2: Comparative Performance Data for Dicarboxylic Acid Ester Plasticizers

Performance Metric	Glutarate Esters (e.g., DIBG)	Adipate Esters	Phthalate Esters (e.g., DOP)
Plasticizing Efficiency	Good	High	High
Low-Temperature Performance	Good to Excellent	Excellent	Moderate to Good
Permanence (Migration Resistance)	Good	Moderate	High
Volatility	Low	Moderate to High	Low
Compatibility with PVC	Good	Good	Excellent
Biodegradability	Readily Biodegradable	Readily Biodegradable	Slower Biodegradation

Note: Performance can vary based on the specific ester and formulation.

Analytical Methods

Gas chromatography coupled with mass spectrometry (GC-MS) is the preferred method for the identification and quantification of **diisobutyl glutarate** in various matrices.

General Experimental Protocol: GC-MS Analysis

This protocol outlines a general approach for analyzing DIBG. Instrument parameters should be optimized for the specific equipment and sample matrix.

1. Sample Preparation (from a polymer matrix):

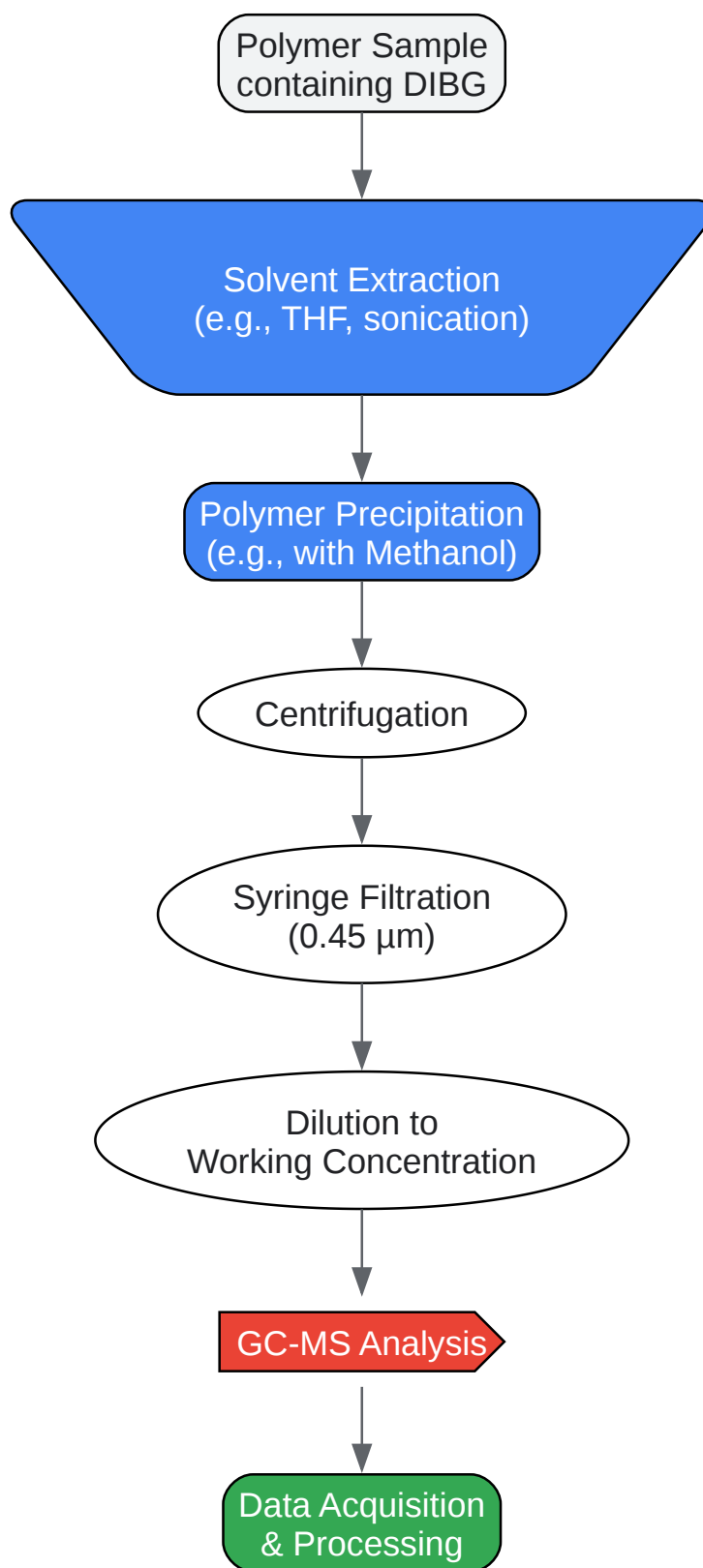
- Extraction: Extract a known weight of the sample material with a suitable solvent (e.g., tetrahydrofuran, dichloromethane) using sonication.
- Precipitation: Add a non-solvent (e.g., methanol) to precipitate the polymer.
- Centrifugation: Centrifuge the sample to pellet the polymer.
- Filtration: Filter the supernatant containing the extracted DIBG through a 0.45 μm syringe filter.
- Dilution: Dilute the filtered extract to a suitable concentration for GC-MS analysis.

2. Instrumental Parameters (Indicative):

- GC System: Agilent GC or similar.
- Column: HP-5MS (or similar 5% Phenyl Methyl Siloxane), 30 m x 0.25 mm x 0.25 μm .
- Inlet Temperature: 280 $^{\circ}\text{C}$.
- Injection Volume: 1 μL (splitless).
- Oven Program:
 - Initial Temperature: 100 $^{\circ}\text{C}$, hold for 1 min.
 - Ramp: 15 $^{\circ}\text{C}/\text{min}$ to 280 $^{\circ}\text{C}$.
 - Hold: 5 min at 280 $^{\circ}\text{C}$.
- MS System: Mass Selective Detector (MSD).
- Ionization Mode: Electron Ionization (EI), 70 eV.
- Acquisition Mode: Scan or Selected Ion Monitoring (SIM).

- Key m/z fragments for DIBG (expected): The mass spectrum would be characterized by fragments resulting from the loss of isobutyl and isobutoxy groups, and rearrangements. While a specific spectrum for DIBG is not readily available, common fragments for similar esters could be monitored. For diisobutyl phthalate, a retention time of approximately 4.99 minutes has been reported under certain conditions.^[4]

Analytical Workflow Diagram



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Caption: General workflow for the GC-MS analysis of **diisobutyl glutarate**.

Safety and Toxicology

Available data suggests that **diisobutyl glutarate** has a low hazard profile.

Table 3: Summary of Toxicological Information

Endpoint	Result/Information	Source
Acute Oral Toxicity	Expected to be low. For the related diisobutyl phthalate (DIBP), LD50 (rat) is >15,000 mg/kg.	[5][6]
Skin Irritation	Not classified as a skin irritant. For DIBP, minimal effects were reported in animal studies.	[1][5]
Eye Irritation	Not classified as an eye irritant.	[1]
Sensitization	Not expected to be a skin sensitizer.	
Genotoxicity	No data available for DIBG. For DIBP, the genotoxic potential could not be determined from available studies.	[5]
Regulatory Status	EPA Safer Chemical: Green half-circle - The chemical is expected to be of low concern based on experimental and modeled data.	[1]

Environmental Fate

Diisobutyl glutarate is predicted to be readily biodegradable.[2] Its degradation in the environment is expected to proceed via hydrolysis of the ester bonds to form glutaric acid and

isobutanol, which are further metabolized by microorganisms. The biodegradation of the related diisobutyl phthalate has been shown to be carried out by various bacterial strains.[7][8]

Conclusion

Diisobutyl glutarate presents as a versatile and low-hazard chemical suitable for various scientific and industrial applications, particularly as a plasticizer and solvent. Its favorable safety profile makes it a viable candidate for replacing traditional phthalates in sensitive applications. The synthesis via Fischer esterification is a robust and well-understood process. Standard analytical techniques, primarily GC-MS, are well-suited for its detection and quantification. Researchers and developers are encouraged to consider DIBG for formulations where flexibility, low volatility, and a strong safety profile are required.

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- To cite this document: BenchChem. [Diisobutyl Glutarate: A Technical Review for Scientific Applications]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1615162#diisobutyl-glutarate-literature-review>]

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